

Proper Disposal of Fumagillol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Fumagillol*

Cat. No.: *B1674179*

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Immediate Safety and Logistical Information for the Handling and Disposal of **Fumagillol**

Fumagillol is a sesquiterpenoid compound utilized in research for its diverse biological activities, including its role as a precursor to the angiogenesis inhibitor, fumagillin.[1][2] Due to its inherent toxicity and environmental hazards, strict protocols must be followed for its handling and disposal to ensure the safety of laboratory personnel and protect the environment.

Fumagillol is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.[3] Therefore, it is imperative that this substance is not released into the environment and is disposed of as regulated hazardous waste.[3]

Core Safety and Handling Precautions

Before handling **Fumagillol**, ensure that a designated area for its use is established and that all necessary personal protective equipment (PPE) is readily available.

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. An accessible safety shower and eye wash station are mandatory.[3]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear safety goggles with side-shields.[3]
 - Hand Protection: Use appropriate protective gloves.[3]
 - Skin and Body Protection: Wear impervious clothing, such as a lab coat.[3]

- Respiratory Protection: If there is a risk of dust or aerosol formation, a suitable respirator must be used.[3]

Quantitative Data Summary

The following table summarizes key quantitative and qualitative data for **Fumagillol**, essential for risk assessment and proper handling.

Property	Data	Reference
Chemical Formula	C ₁₆ H ₂₆ O ₄	[3]
Molecular Weight	282.38 g/mol	[3]
CAS Number	108102-51-8	[3]
GHS Hazard Statements	H302: Harmful if swallowed	[3]
H410: Very toxic to aquatic life with long lasting effects	[3]	
GHS Classification	Acute toxicity, Oral (Category 4)	[3]
Acute aquatic toxicity (Category 1)	[3]	
Chronic aquatic toxicity (Category 1)	[3]	
Solubility	Soluble in Chloroform, Ethanol, and Methanol	[1]
Storage Conditions	Store powder at -20°C. Store in solvent at -80°C.	[3]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents.	[3]

Experimental Protocol: Fumagillol Waste Disposal

This protocol outlines the procedural steps for the safe collection and disposal of **Fumagillol** waste. Note that chemical deactivation is not recommended; disposal must occur through an approved hazardous waste management facility.

Objective: To safely collect, segregate, and prepare all forms of **Fumagillol** waste for disposal by a licensed environmental management company.

Materials:

- Designated hazardous waste containers (for solids and liquids), properly labeled.
- Sealable plastic bags.[\[4\]](#)
- Personal Protective Equipment (PPE) as specified above.

Procedure:

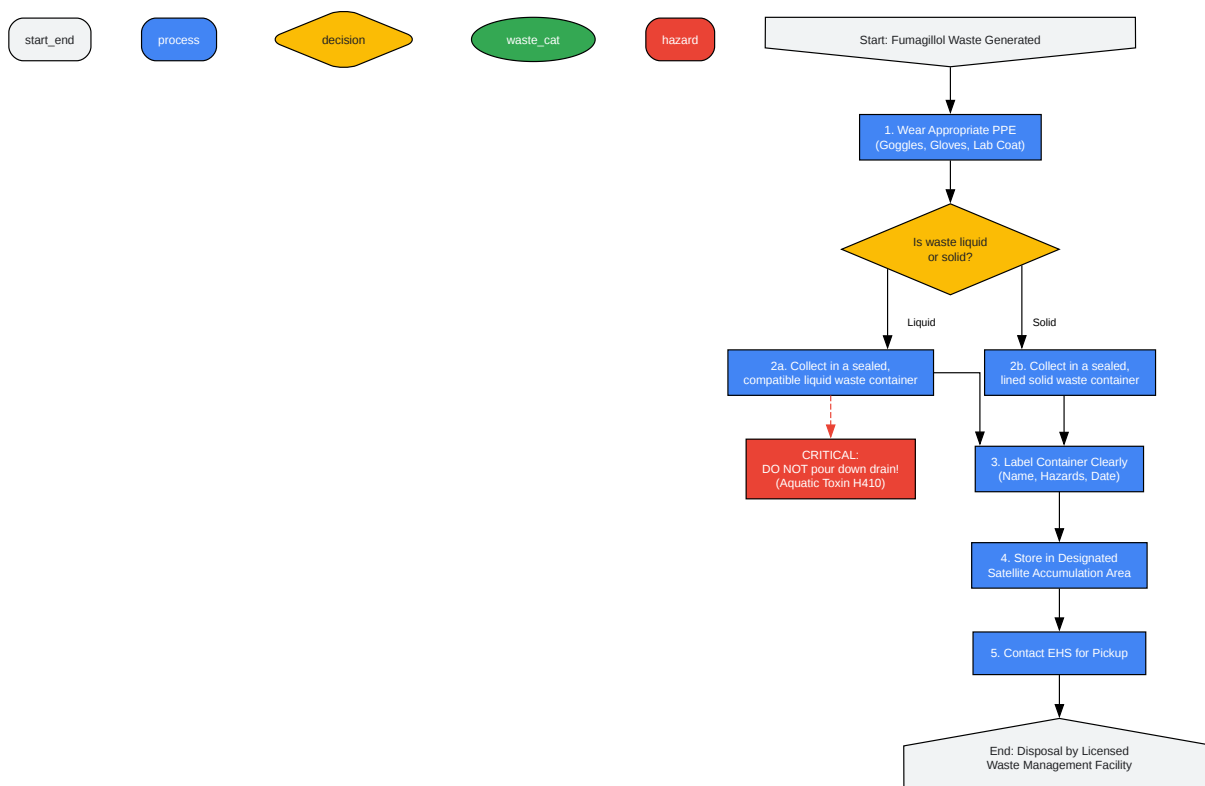
- Waste Segregation:
 - At the point of generation, immediately segregate all **Fumagillol** waste from non-hazardous waste streams.
 - This includes pure **Fumagillol**, solutions containing **Fumagillol**, and any materials contaminated with it.
- Containment of Solid Waste:
 - Collect all solid waste contaminated with **Fumagillol**, such as gloves, pipette tips, absorbent paper, and empty vials.
 - Place these materials into a designated, robust, sealable plastic bag or a puncture-resistant container.
 - Seal the primary container and place it in a larger, labeled hazardous waste container for solids.
- Containment of Liquid Waste:

- Collect all liquid waste containing **Fumagillol**, including unused solutions and solvent rinses.
- Pour the liquid waste into a designated, compatible, and leak-proof hazardous waste container. Do not fill the container more than 90% to allow for vapor expansion.[5]
- Ensure the container material is compatible with the solvents used (e.g., glass for chlorinated solvents).
- Labeling Waste Containers:
 - Label every waste container clearly. The label must include:
 - The words "Hazardous Waste."
 - The full chemical name: "**Fumagillol**."
 - An accurate list of all contents, including solvents and their approximate concentrations.
 - The appropriate hazard pictograms (e.g., "Harmful," "Hazardous to the Aquatic Environment").
 - The date of waste accumulation.
- Temporary Storage:
 - Store the sealed and labeled waste containers in a designated, secure, and well-ventilated satellite accumulation area.
 - Store away from incompatible materials like strong acids, alkalis, and oxidizing agents.[3]
- Disposal Arrangement:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to schedule a pickup.
 - Do not pour **Fumagillol** waste down the drain under any circumstances due to its high aquatic toxicity.[3]

- Follow all institutional, local, state, and federal regulations for the final disposal of the waste.^[3]

Visualizing the Disposal Workflow

The following diagrams illustrate the logical workflow for the proper management and disposal of **Fumagillol** waste.



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Caption: Logical workflow for the safe disposal of **Fumagillol** waste.

Emergency Spill Procedures

In the event of a spill, immediate and appropriate action is crucial to mitigate exposure and environmental contamination.

- **Evacuate and Ventilate:** Evacuate non-essential personnel from the area and ensure adequate ventilation.[3]
- **Wear Full PPE:** Don full personal protective equipment, including respiratory protection if necessary.[3]
- **Containment:** Prevent further leakage or spillage. Keep the product away from drains and water courses.[3]
- **Cleanup:** Absorb solutions with a finely-powdered, liquid-binding material such as diatomite or universal binders.[3] Collect the absorbed material and place it into a suitable, sealed container for disposal as hazardous waste.[6]
- **Decontaminate:** Clean the spill area thoroughly.
- **Report:** Report the incident to your laboratory supervisor and EHS department according to institutional policy.

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